

Fentin Acetate: A Comparative Analysis with Leading Non-Systemic Fungicides

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Compound of Interest

Compound Name: *Fentin acetate*

Cat. No.: *B1672543*

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Fentin acetate, an organotin compound, has historically been utilized as a non-systemic fungicide with protective and some curative action against a range of fungal pathogens. This guide provides an objective comparison of **Fentin acetate** with other prominent non-systemic fungicides, including dithiocarbamates (Mancozeb), chloronitriles (Chlorothalonil), and copper-based compounds (Copper Oxychloride). The following sections present a summary of their performance based on available experimental data, detailed experimental protocols, and visualizations of their mechanisms of action. It is important to note that **Fentin acetate** is considered an obsolete fungicide in many regions due to environmental and toxicological concerns.

Performance Data Summary

The efficacy of **Fentin acetate** and its alternatives varies depending on the target pathogen, crop, and environmental conditions. The following tables summarize available quantitative data from comparative studies.

Table 1: Comparative Efficacy Against Potato Late Blight (*Phytophthora infestans*)

Fungicide	Active Ingredient	Application Rate	Disease Control Efficacy (%)	Reference
Fentin acetate	Fentin acetate	200-300 g/ha	Variable, often used in mixtures	[1]
Mancozeb	Mancozeb	1.5 - 2.0 kg/ha	75-85	[2]
Chlorothalonil	Chlorothalonil	1.0 - 1.5 L/ha	70-80	[2]
Copper Oxychloride	Copper Oxychloride	2.0 - 3.0 kg/ha	65-75	

Table 2: Comparative Efficacy Against Sugar Beet Leaf Spot (*Cercospora beticola*)

Fungicide	Active Ingredient	Application Rate	Disease Severity Reduction (%)	Reference
Fentin acetate	Fentin acetate	200-300 g/ha	Moderate to Good	[1]
Mancozeb	Mancozeb	1.5 - 2.0 kg/ha	Good	[3]
Copper-based fungicides	Copper Hydroxide/Oxychloride	2 pt/a	Good	[3]
Triphenyltin hydroxide (related to Fentin acetate)	Triphenyltin hydroxide	8 fl oz/a	Good	[3]

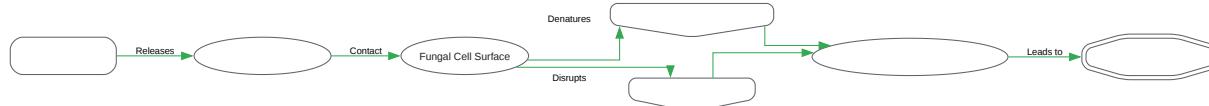
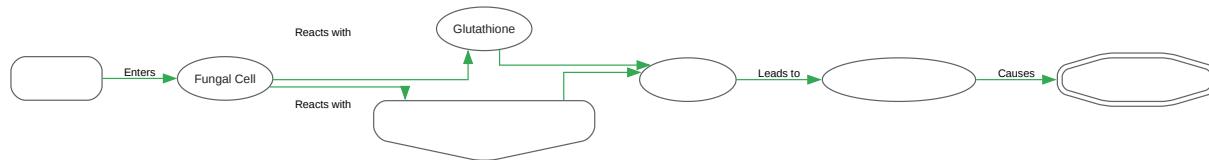
Note: Direct comparative studies with quantitative data for **Fentin acetate** against other non-systemic fungicides for bean anthracnose were limited in the available literature.

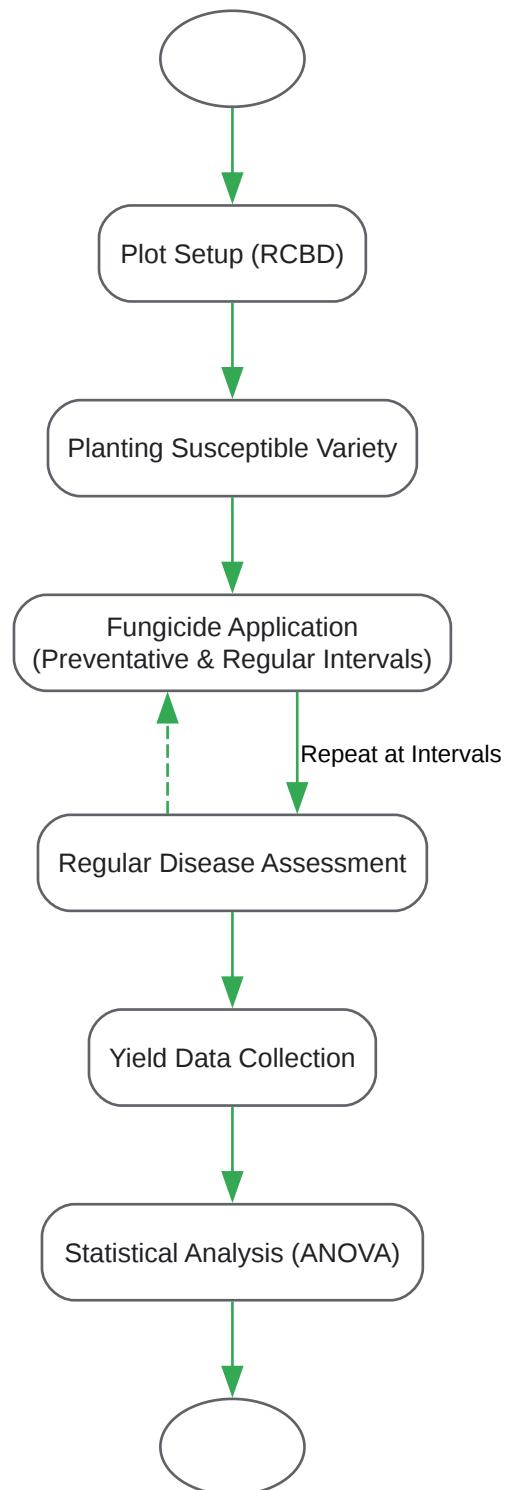
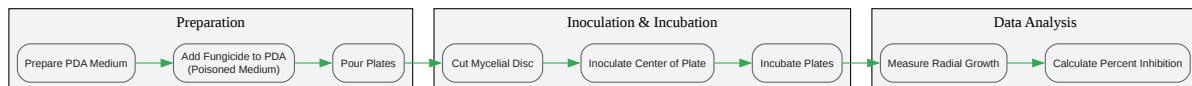
Mechanism of Action

The fungicidal activity of these non-systemic compounds relies on different biochemical interactions with the fungal cells.

Fentin Acetate

Fentin acetate is known to be an inhibitor of oxidative phosphorylation in fungal mitochondria. It disrupts the ATP synthesis process, leading to energy deprivation and ultimately cell death.





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